

Solid-Phase Extraction of Captopril Disulfide from Biological Matrices: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Captopril disulfide

Cat. No.: B1668295

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This document provides detailed application notes and protocols for the solid-phase extraction (SPE) of **captopril disulfide**, a primary metabolite of the angiotensin-converting enzyme (ACE) inhibitor captopril, from biological matrices such as plasma and urine. The methodologies described are based on established SPE principles and data from related applications, tailored for the selective isolation and quantification of this important analyte.

Introduction

Captopril is an orally active antihypertensive agent that undergoes rapid metabolism in the body. A significant metabolic pathway is the oxidation of its sulfhydryl group to form **captopril disulfide**.^[1] Accurate quantification of **captopril disulfide** in biological fluids is crucial for pharmacokinetic and metabolic studies. Solid-phase extraction is a robust and selective sample preparation technique that offers high recovery and cleaner extracts compared to traditional methods like liquid-liquid extraction or protein precipitation.^[1] This document outlines recommended SPE protocols using polymeric reversed-phase and mixed-mode sorbents for the extraction of **captopril disulfide**.

Quantitative Data Summary

The following table summarizes quantitative data from various methods for the determination of captopril and its disulfide, providing a benchmark for the expected performance of the proposed SPE protocols.

Analyte	Matrix	Extraction Method	Analytical Method	LLOQ (ng/mL)	Recovery (%)	Reference
Captopril	Plasma	SPE (Oasis HLB)	LC-MS/MS	10.00	107.2 ± 9.5	[2][3]
Total Captopril (after reduction)	Plasma	Liquid-Liquid Extraction	HPLC-Fluorescence	5	Not Reported	[4]
Captopril	Plasma	Protein Precipitation	RPLC/ESI-MS/MS	2.5	Not Reported	[5]
Captopril Disulfide	Urine	GC-MS	GC-MS	25	Not Reported	[6]

Experimental Protocols

Protocol 1: Reversed-Phase SPE for Captopril Disulfide from Human Plasma

This protocol is a proposed method utilizing a water-wettable, reversed-phase polymeric sorbent, such as Oasis HLB, for the extraction of the relatively non-polar **captopril disulfide** from plasma.

Materials:

- Oasis HLB 1 cc (30 mg) SPE Cartridges
- Human Plasma (collected with an anticoagulant like EDTA)
- Methanol (HPLC grade)

- Water (HPLC grade)
- Formic Acid (reagent grade)
- Acetonitrile (HPLC grade)
- SPE Vacuum Manifold
- Centrifuge
- Vortex Mixer

Procedure:

- Sample Pre-treatment:
 - To 1 mL of human plasma, add 1 mL of 4% formic acid in water.
 - Vortex for 30 seconds to precipitate proteins.
 - Centrifuge at 10,000 x g for 10 minutes.
 - Collect the supernatant for SPE.
- SPE Cartridge Conditioning:
 - Place the Oasis HLB cartridges on the vacuum manifold.
 - Wash the cartridges with 1 mL of methanol.
 - Equilibrate the cartridges with 1 mL of water. Do not allow the sorbent to dry.
- Sample Loading:
 - Load the pre-treated plasma supernatant onto the conditioned SPE cartridge at a flow rate of approximately 1 mL/min.
- Washing:

- Wash the cartridge with 1 mL of 5% methanol in water to remove polar interferences.
- Wash the cartridge with 1 mL of 20% methanol in water to remove less retained impurities.
- Elution:
 - Elute the **captopril disulfide** from the cartridge with 1 mL of acetonitrile into a clean collection tube.
 - A second elution with 1 mL of methanol can be performed to ensure complete recovery.
- Dry-down and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the residue in a suitable volume (e.g., 100 µL) of the initial mobile phase of the analytical method (e.g., 10% acetonitrile in water with 0.1% formic acid).

Protocol 2: Mixed-Mode SPE for Captopril Disulfide from Human Urine

This protocol is a proposed method using a mixed-mode (reversed-phase and ion-exchange) SPE sorbent to enhance selectivity for **captopril disulfide** from the complex matrix of urine.

Materials:

- Mixed-Mode SPE Cartridges (e.g., C8/SCX)
- Human Urine
- Methanol (HPLC grade)
- Water (HPLC grade)
- Ammonium Hydroxide (reagent grade)
- Formic Acid (reagent grade)
- Acetonitrile (HPLC grade)

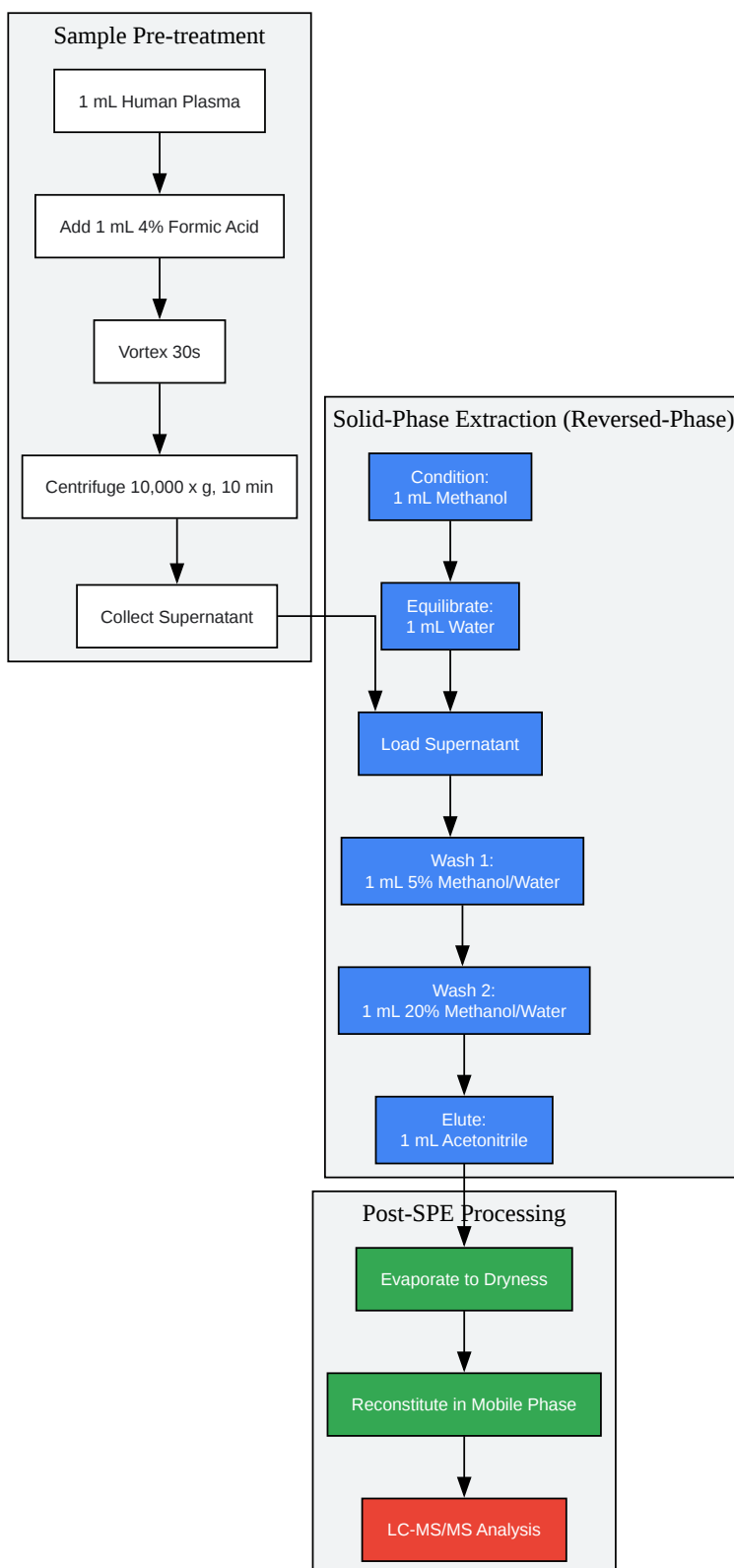
- SPE Vacuum Manifold

Procedure:

- Sample Pre-treatment:
 - Centrifuge the urine sample at 5,000 x g for 10 minutes to remove particulate matter.
 - Dilute 1 mL of the supernatant with 1 mL of 2% formic acid in water.
- SPE Cartridge Conditioning:
 - Place the mixed-mode SPE cartridges on the vacuum manifold.
 - Wash the cartridges with 1 mL of methanol.
 - Equilibrate the cartridges with 1 mL of water.
- Sample Loading:
 - Load the pre-treated urine sample onto the conditioned SPE cartridge at a flow rate of approximately 1-2 mL/min.
- Washing:
 - Wash the cartridge with 1 mL of 0.1 M formic acid to remove basic and neutral interferences retained by the ion-exchange phase.
 - Wash the cartridge with 1 mL of 20% methanol in water to remove polar impurities retained by the reversed-phase mechanism.
- Elution:
 - Elute the **captopril disulfide** with 1 mL of 5% ammonium hydroxide in acetonitrile. The change in pH will disrupt the ionic interaction, and the organic solvent will elute the analyte from the reversed-phase sorbent.
- Dry-down and Reconstitution:

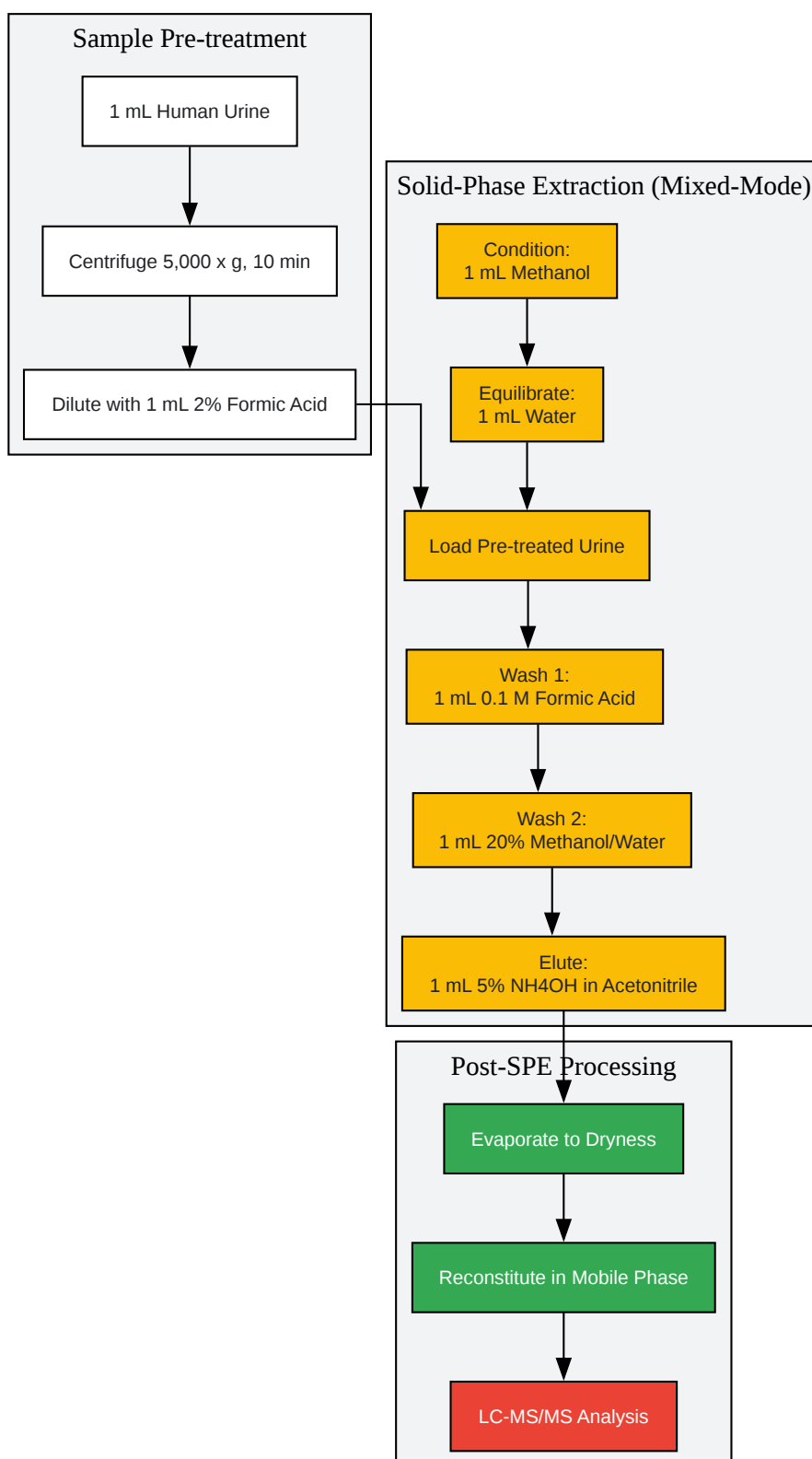
- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in a suitable volume of the initial mobile phase for analysis.

Visualizations



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Caption: Reversed-Phase SPE Workflow for **Captopril Disulfide** from Plasma.



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Caption: Mixed-Mode SPE Workflow for **Captopril Disulfide** from Urine.

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- To cite this document: BenchChem. [Solid-Phase Extraction of Captopril Disulfide from Biological Matrices: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668295#solid-phase-extraction-methods-for-captopril-disulfide-from-biological-matrices]

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